

Essential Safety and Logistical Information for Handling Meridine

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Compound of Interest

Compound Name: Meridine

Cat. No.: B159762

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Meridine** was not found in the public domain. The following guidance is based on general safety principles for handling potent, potentially cytotoxic marine-derived alkaloids. Researchers must exercise extreme caution and consult with their institution's safety officer before handling this compound.

Meridine is a polycyclic alkaloid derived from marine organisms, such as the sponge *Corticium* sp. and the ascidian *Amphicarpa meridiana*.^{[1][2]} It has been investigated for its cytotoxic, antifungal, and telomerase-inhibiting activities.^{[1][3][4]} Given its biological activity, **Meridine** should be handled as a potent and potentially hazardous compound.

Chemical and Physical Properties

A summary of the available quantitative data and identifiers for **Meridine** is provided below.

Property	Value
CAS Number	129722-90-3 ^[5]
Molecular Formula	C ₁₈ H ₉ N ₃ O ₂ ^[5]
Molecular Weight	299.283 g/mol ^[5]
Boiling Point	633°C at 760 mmHg ^[5]
Flash Point	336.6°C ^[5]
Density	1.56 g/cm ³ ^[5]

Personal Protective Equipment (PPE)

Due to its potential cytotoxicity, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling **Meridine**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Double-gloving is highly recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are essential.
- **Lab Coat:** A buttoned lab coat must be worn to protect from splashes and contamination.
- **Respiratory Protection:** Handling of solid **Meridine** or solutions should be conducted in a certified chemical fume hood to avoid inhalation of aerosols or dust.

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **Meridine**.

1. Preparation and Weighing:

- All work with **Meridine** must be performed within a designated area, preferably a chemical fume hood.
- Before starting, ensure all necessary equipment, including a calibrated scale, spatulas, and weighing paper, is inside the fume hood.
- When weighing solid **Meridine**, use a microbalance with a draft shield to prevent dissemination of the powder.

2. Dissolution and Dilution:

- Add solvent to the solid **Meridine** slowly to avoid splashing.
- If sonication is required for dissolution, ensure the vial is securely capped.
- All solutions should be clearly labeled with the compound name, concentration, solvent, date, and hazard warning.

3. Experimental Use:

- When transferring solutions, use appropriate volumetric pipettes with pipette aids.

- Avoid working alone and ensure that colleagues are aware of the hazardous nature of the material being handled.
- In case of a spill, immediately alert others in the laboratory and follow your institution's spill cleanup procedures for potent compounds.

Disposal Plan

Proper disposal of **Meridine** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All waste contaminated with **Meridine**, including gloves, weighing paper, pipette tips, and excess solutions, must be segregated into a dedicated, clearly labeled hazardous waste container.
- **Waste Container:** The container should be made of a material compatible with the solvents used and have a secure lid.
- **Disposal Route:** **Meridine** waste should be disposed of through your institution's hazardous waste management program. It will likely require incineration.^{[6][7][8]} Do not dispose of **Meridine** waste in regular trash or down the drain.

Workflow for Safe Handling of Potent Compounds



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Caption: General workflow for safely handling potent compounds in a laboratory setting.

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